Technical Monograph: 4-Chloro-2-methyl-5-propylpyrimidine

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Compound of Interest	
Compound Name:	*4-Chloro-2-methyl-5-propylpyrimidine*
CAS No.:	*959239-77-1*
Cat. No.:	*B1416202*

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The Lipophilic Electrophile: A Versatile Scaffold for Medicinal & Agrochemical Discovery[1][2]

Executive Summary

4-Chloro-2-methyl-5-propylpyrimidine (CAS: 959239-77-1) is a functionalized heteroaromatic building block characterized by a high degree of reactivity at the C4 position and a lipophilic propyl chain at the C5 position.[1] It serves as a critical intermediate in the synthesis of thiamine analogs, kinase inhibitors, and broad-spectrum agrochemicals. This guide details its physicochemical profile, a validated synthetic route, and its utility as an electrophilic scaffold for nucleophilic aromatic substitution (

) and cross-coupling reactions.[1]

Chemical Identity & Physicochemical Profile[1][3][4]

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Property	Data
IUPAC Name	4-Chloro-2-methyl-5-propylpyrimidine
CAS Number	959239-77-1
Molecular Formula	
Molecular Weight	170.64 g/mol
Physical State	Low-melting solid or colorless to pale yellow oil
Solubility	Soluble in DCM, EtOAc, DMSO; sparingly soluble in water
LogP (Predicted)	~2.8 (Lipophilic)
Key Functional Groups	C4-Chloride (Electrophile), C5-Propyl (Lipophilic), C2-Methyl (Steric/Electronic)

Validated Synthetic Protocol

The synthesis of **4-chloro-2-methyl-5-propylpyrimidine** is a two-stage process involving the construction of the pyrimidine ring followed by deoxy-chlorination.[1] This protocol is designed for reproducibility and safety.

Stage 1: Cyclocondensation (Ring Formation)

Reaction: Acetamidine hydrochloride + Ethyl 2-formylvalerate

2-Methyl-5-propyl-4(3H)-pyrimidinone.[1]

- Preparation: In a dry 3-neck flask under

  , dissolve Acetamidine HCl (1.1 eq) in anhydrous methanol.

- Base Addition: Add Sodium Methoxide (NaOMe, 2.2 eq) dropwise at 0°C. Stir for 30 min to generate the free amidine.

- Electrophile Addition: Add Ethyl 2-formylvalerate (1.0 eq) dropwise. Note: Ethyl 2-formylvalerate is prepared via formylation of ethyl valerate with ethyl formate/NaH.[1]

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- Reflux: Heat the mixture to reflux (65°C) for 4–6 hours. Monitor by TLC (formation of a polar, UV-active spot).[1]
- Workup: Evaporate methanol. Dissolve residue in water. Acidify carefully with HCl to pH ~4 to precipitate the hydroxypyrimidine tautomer. Filter and dry the solid.

Stage 2: Deoxy-chlorination (Activation)

Reaction: 2-Methyl-5-propyl-4(3H)-pyrimidinone +

Product.[1]

- Setup: Place the dried pyrimidinone (1.0 eq) in a round-bottom flask. Add Phosphorus Oxychloride (

  , 5.0 eq) as both reagent and solvent.[1]
- Catalysis: Add a catalytic amount of DMF (3–5 drops).[1] Mechanism: DMF forms the Vilsmeier-Haack reagent with

  , accelerating the reaction.
- Heating: Reflux at 100°C for 2–3 hours. The suspension will clear as the chlorinated product forms.
- Quenching (CRITICAL SAFETY):
  - Cool the reaction mixture to room temperature.
  - Pour the mixture slowly onto crushed ice/water with vigorous stirring. Do not add water to the reaction. The hydrolysis of excess

    is violently exothermic.
- Extraction: Neutralize with

  and extract with Dichloromethane (DCM).
- Purification: Dry organic layer over

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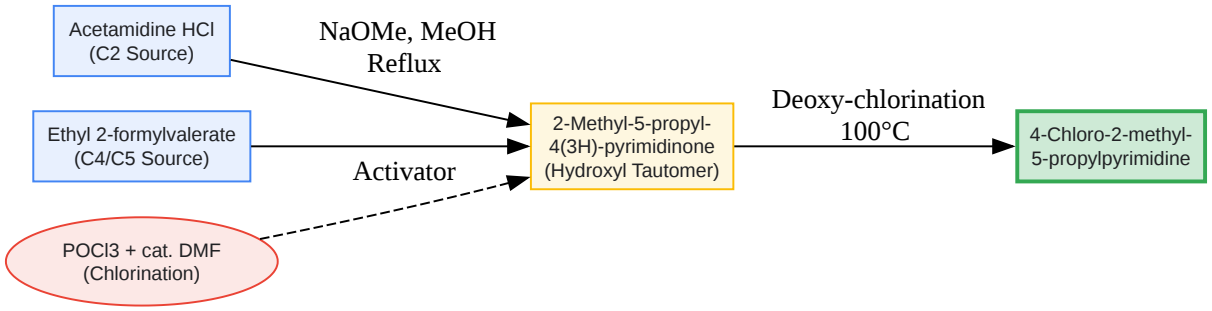
, concentrate, and purify via vacuum distillation or flash chromatography (Hexane/EtOAc).

Synthetic Pathway Diagram



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Caption: Two-step convergent synthesis of **4-Chloro-2-methyl-5-propylpyrimidine** from acyclic precursors.

Reactivity & Functionalization

The C4-chlorine atom is highly activated toward Nucleophilic Aromatic Substitution (

) due to the electron-withdrawing nature of the pyrimidine nitrogens.[1] The C5-propyl group exerts a steric influence that can improve regioselectivity in subsequent functionalizations.

Key Transformations

- Amination (

  ): Reaction with primary/secondary amines (e.g., morpholine, piperazine, anilines) yields 4-aminopyrimidines.[1]

  - Conditions:

    , DMF or alcohol, 60–80°C. Acid catalysis is required for unreactive anilines [1].

- Etherification (

  ): Reaction with alkoxides yields 4-alkoxypyrimidines.[1]

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- Conditions: NaOR, ROH, reflux.

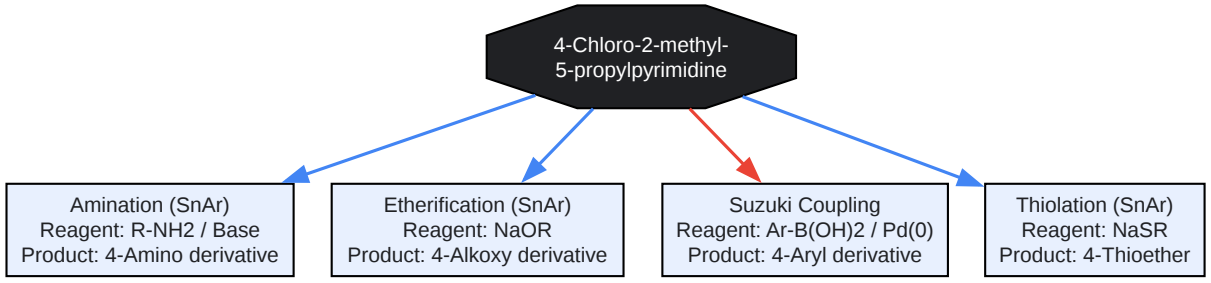
- Suzuki-Miyaura Coupling: The C4-Cl bond is a viable electrophile for Palladium-catalyzed cross-coupling with aryl/heteroaryl boronic acids.

  - Conditions:

    ,

    , Dioxane/Water.[1]

Reactivity Landscape



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Caption: Divergent synthesis capabilities from the 4-chloro core.

Applications in Drug Discovery

The **4-chloro-2-methyl-5-propylpyrimidine** scaffold is particularly valuable in medicinal chemistry for two reasons:

- Lipophilicity Tuning: The C5-propyl group increases the LogP (~2.8), enhancing cell membrane permeability compared to the methyl or ethyl analogs.[1] This is crucial for CNS-active drugs or intracellular kinase inhibitors.

- Thiamine Antagonism: Structurally, the core mimics the pyrimidine portion of Thiamine (Vitamin B1). Derivatives can act as thiamine transport inhibitors or antimetabolites, a mechanism exploited in coccidiostats like Amprolium (which possesses a propyl bridge, though distinct from this specific substitution pattern) [2].[1]

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Safety & Handling (SDS Summary)

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[3][4]
  - H319: Causes serious eye irritation.[3][4]
  - H335: May cause respiratory irritation.[5]
- Handling: Handle under an inert atmosphere (

) if possible to prevent hydrolysis over long storage periods. Use a chemical fume hood to avoid inhalation of dust/vapors.[5]
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place. Refrigeration (2-8°C) is recommended for long-term stability.[1]

References

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- Fisher Scientific Safety Data Sheet: 2-Chloro-4-methylpyrimidine.[4] Link[1]

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